

2-(Dodecyloxy)ethanol chemical and physical properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-(Dodecyloxy)ethanol

Cat. No.: B1195059

[Get Quote](#)

An In-depth Technical Guide to **2-(Dodecyloxy)ethanol**

Abstract

This technical guide provides a comprehensive overview of the chemical and physical properties of **2-(Dodecyloxy)ethanol**, a non-ionic surfactant and biochemical reagent. It is intended for researchers, scientists, and professionals in drug development and chemical synthesis. This document consolidates key data from various sources into a structured format, outlines standard experimental methodologies for property determination, and illustrates a common synthetic pathway.

Chemical Identity and Nomenclature

2-(Dodecyloxy)ethanol, also widely known by its cosmetic industry name Laureth-1, is the ethylene glycol monoether of lauryl alcohol.^{[1][2][3][4]} It belongs to the family of alcohol ethoxylates, which are non-ionic surfactants. Its unique amphiphilic nature, combining a hydrophilic ethylene glycol head with a lipophilic dodecyl tail, makes it useful in a variety of applications, including as an emulsifying agent and surfactant in cosmetic formulations and as a biochemical reagent in life science research.^{[1][5][6]}

Table 1: General and Chemical Identifiers

Identifier	Value
CAS Number	4536-30-5[1][2][7][8][9]
Molecular Formula	C ₁₄ H ₃₀ O ₂ [1][2][8][9][10]
Molecular Weight	230.39 g/mol [1][4][6][9]
IUPAC Name	2-(dodecyloxy)ethanol[6]
Synonyms	Ethylene glycol monododecyl ether, Dodecylglycol, Laureth-1, Lauryl ethoxylate[1][2] [4]
EINECS Number	224-886-5[7]
RTECS Number	KK7650000[1][5]

Physical and Chemical Properties

The physical state of **2-(Dodecyloxy)ethanol** can be a colorless to faintly green liquid or a white solid, depending on the ambient temperature, as its melting point is near room temperature.[1][11] It is generally described as a neat oil.[1]

Table 2: Key Physical Properties

Property	Value	Conditions
Melting Point	22 - 24 °C[1][7]	
16 °C[10]		
Boiling Point	133 °C[1][7]	at 2 mmHg
304.4 °C[10][12]	at 760 mmHg (est.)	
Density	0.873 g/mL[1][7]	at 20 °C
Flash Point	20 °C[1][7]	
74.9 °C[10]	TCC (est.)[12]	
Refractive Index (n _D ²⁰)	1.446[1][7][10]	
Vapor Pressure	0.0 ± 1.4 mmHg[5]	at 25 °C
7.5 x 10 ⁻¹¹ mmHg	at 25 °C (est.)[10]	

Table 3: Solubility and Partitioning

Property	Value	Conditions
Solubility in Water	14.19 mg/L[12]	at 25 °C (est.)
Solubility in Organic Solvents	DMF: 30 mg/mL[1]	
DMSO: 30 mg/mL[1]		
Ethanol: 15 mg/mL[1]		
LogP (Octanol-Water Partition Coefficient)	5.05[1][5]	
5.1[4]		
pKa	14.42 ± 0.10	Predicted[1][7]

Experimental Protocols for Property Determination

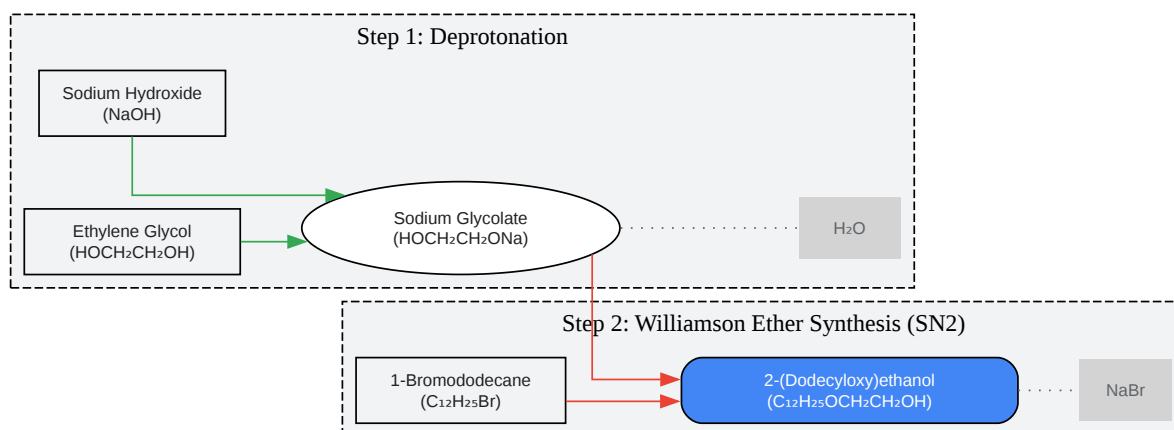
While specific experimental reports for **2-(Dodecyloxy)ethanol** are not detailed in publicly available literature, its properties can be determined using standard analytical chemistry techniques.

- **Melting and Boiling Point:** The melting point can be accurately determined using Differential Scanning Calorimetry (DSC), which measures the heat flow difference between a sample and a reference as a function of temperature. The boiling point, especially under reduced pressure, is determined by distillation. The sample is heated under a specific vacuum, and the temperature at which the liquid-vapor phases are in equilibrium is recorded.
- **Density:** The density of liquid **2-(Dodecyloxy)ethanol** is typically measured using a pycnometer or a digital density meter at a controlled temperature (e.g., 20 °C).
- **Refractive Index:** An Abbe refractometer is the standard instrument for measuring the refractive index of liquids. A drop of the sample is placed on the prism, and the refractive index is read directly at a specified temperature and wavelength (typically the sodium D-line, 589 nm).
- **Solubility:** Solubility is determined by adding a known amount of solute to a known amount of solvent and observing the point at which no more solute dissolves. For quantitative analysis, techniques like UV-Vis spectroscopy or High-Performance Liquid Chromatography (HPLC) can be used to measure the concentration of the saturated solution.
- **LogP:** The octanol-water partition coefficient is experimentally determined using the shake-flask method. The compound is dissolved in a mixture of n-octanol and water, the phases are allowed to separate, and the concentration of the compound in each phase is measured to determine the partition ratio.
- **Spectroscopy:** Structural confirmation and purity are assessed using spectroscopic methods.
 - **NMR Spectroscopy:** ^1H and ^{13}C NMR spectra provide detailed information about the molecular structure.[\[10\]](#)
 - **Infrared (IR) Spectroscopy:** IR spectra reveal the presence of functional groups, such as the O-H stretch of the alcohol and C-O stretches of the ether linkage.[\[2\]](#)[\[10\]](#)

- Mass Spectrometry (MS): MS is used to determine the molecular weight and fragmentation pattern of the molecule.[\[2\]](#)[\[3\]](#)

Synthesis Pathway

2-(Dodecyloxy)ethanol is commonly synthesized via the Williamson ether synthesis. This method involves the reaction of a sodium alkoxide with a primary alkyl halide. In this case, ethylene glycol is deprotonated to form a sodium glycolate intermediate, which then undergoes nucleophilic substitution with 1-bromododecane.



[Click to download full resolution via product page](#)

Caption: Williamson ether synthesis of **2-(Dodecyloxy)ethanol**.

Applications and Relevance in Drug Development

2-(Dodecyloxy)ethanol serves multiple roles relevant to the scientific community:

- **Non-ionic Surfactant:** In drug formulation, non-ionic surfactants are critical as emulsifiers, solubilizers, and wetting agents. They are used to stabilize emulsions and suspensions and

to enhance the solubility of poorly water-soluble active pharmaceutical ingredients (APIs), thereby improving bioavailability.

- **Biochemical Reagent:** It is used in life sciences as a general-purpose biochemical reagent. [1][5] Its surfactant properties can be utilized in cell lysis buffers and for solubilizing membrane proteins.
- **Cosmetic and Pharmaceutical Excipient:** As Laureth-1, it is an ingredient in topical creams, lotions, and other cosmetic products, functioning as an emulsifying surfactant.[6] Its safety for use in cosmetics has been reviewed, indicating it is safe when formulated to be non-irritating.[6]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-(DODECYLOXY)ETHANOL | 4536-30-5 [chemicalbook.com]
- 2. Ethanol, 2-(dodecyloxy)- [webbook.nist.gov]
- 3. Ethanol, 2-(dodecyloxy)- [webbook.nist.gov]
- 4. Ethanol, 2-(dodecyloxy)- | Drug Information, Uses, Side Effects, Chemistry | PharmaCompass.com [pharmacompass.com]
- 5. 2-(Dodecyloxy)ethanol | CAS#:4536-30-5 | Chemsrce [chemsrc.com]
- 6. 2-(Dodecyloxy)ethanol | C14H30O2 | CID 24750 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. chembk.com [chembk.com]
- 8. calpaclab.com [calpaclab.com]
- 9. Substance Registry Services | US EPA [cdxapps.epa.gov]
- 10. Page loading... [wap.guidechem.com]
- 11. 2-(Dodecyloxy)ethanol for synthesis | C14H30O2 | Biosolve Shop [shop.biosolve-chemicals.eu]
- 12. laureth-1, 4536-30-5 [thegoodscentscompany.com]

- To cite this document: BenchChem. [2-(Dodecyloxy)ethanol chemical and physical properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1195059#2-dodecyloxy-ethanol-chemical-and-physical-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com